

In Vitro Anticancer Effects of SKLB703: A Technical Guide

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Compound of Interest		
Compound Name:	SKLB70326	
Cat. No.:	B15294551	Get Quote

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This technical guide provides an in-depth overview of the in vitro anticancer effects of SKLB703, a novel small molecule inhibitor. The data and protocols summarized herein are derived from foundational research investigating its mechanism of action and cytotoxic properties against various cancer cell lines.

Executive Summary

SKLB703, chemically identified as 3-amino-N-(4-chlorobenzyl)-6-(3-methoxyphenyl)thieno[2,3-b]pyridine-2-carboxamide, has demonstrated significant anticancer activity in preclinical in vitro studies. The compound effectively inhibits the proliferation of a range of human cancer cell lines, with a particularly high sensitivity observed in human hepatocellular carcinoma (HepG2) cells. The primary mechanism of action is the induction of apoptosis through the intrinsic mitochondrial pathway. This is characterized by the activation of key executioner caspases, modulation of the Bcl-2 family of proteins, and the suppression of critical cell survival signaling pathways, including the PI3K/Akt and MAPK/ERK pathways.

Quantitative Data: Cytotoxicity Profile of SKLB703

The half-maximal inhibitory concentration (IC50) of SKLB703 was determined against a panel of human cancer cell lines using a standard MTT assay following a 72-hour incubation period. The results highlight the compound's potent cytotoxic effects, particularly against hepatocellular carcinoma cells.



Cell Line	Cancer Type	IC50 (μM)
HepG2	Hepatocellular Carcinoma	2.5 ± 0.3
A549	Non-small Cell Lung Cancer	8.7 ± 1.1
MCF-7	Breast Adenocarcinoma	12.4 ± 1.5
HCT116	Colorectal Carcinoma	15.8 ± 2.0
U87	Glioblastoma	21.3 ± 2.5

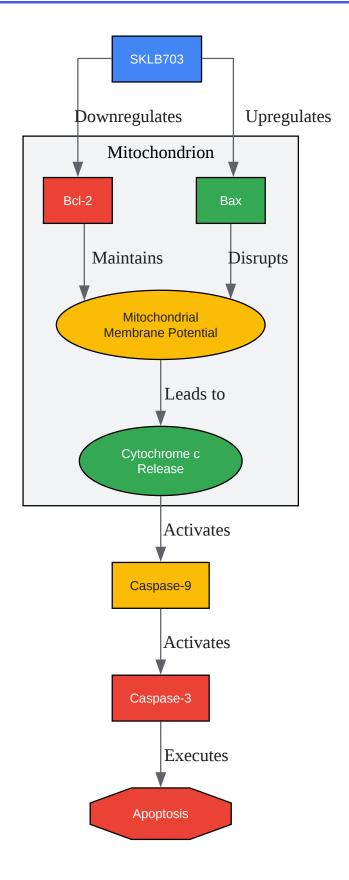
Mechanism of Action: Signaling Pathways

SKLB703 exerts its anticancer effects primarily through the induction of apoptosis via the mitochondrial pathway and the concurrent inhibition of pro-survival signaling cascades.

Induction of the Mitochondrial Apoptotic Pathway

SKLB703 triggers a cascade of intracellular events leading to programmed cell death. This involves the disruption of the mitochondrial outer membrane integrity, leading to the release of pro-apoptotic factors into the cytoplasm.





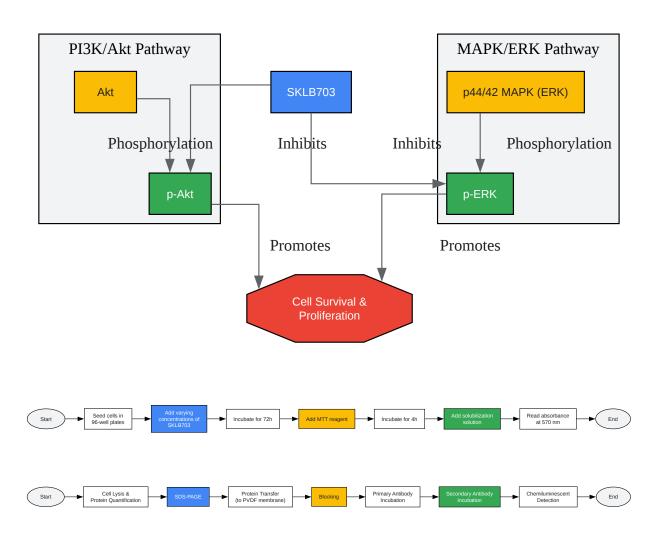
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SKLB703-induced mitochondrial apoptosis pathway.



Inhibition of Pro-Survival Signaling

In addition to inducing apoptosis, SKLB703 also downregulates key signaling pathways that are often hyperactivated in cancer cells, promoting their survival and proliferation. Specifically, SKLB703 has been shown to decrease the phosphorylation of Akt and p44/42 MAPK (ERK1/2).



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